

5-Bromo-8-nitroisoquinoline molecular weight and formula

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Compound of Interest

Compound Name: 5-Bromo-8-nitroisoquinoline

Cat. No.: B189721

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An In-depth Technical Guide to 5-Bromo-8-nitroisoquinoline

This technical guide provides a comprehensive overview of the chemical properties and synthesis of **5-Bromo-8-nitroisoquinoline**, a key intermediate in medicinal chemistry and organic synthesis.^[1] This compound is particularly valuable for researchers and professionals involved in drug discovery and materials science.^[1]

Core Molecular Data

The fundamental molecular characteristics of **5-Bromo-8-nitroisoquinoline** are summarized in the table below, providing a quick reference for researchers.

Parameter	Value	Reference
Molecular Formula	C ₉ H ₅ BrN ₂ O ₂	^[1] ^[2] ^[3]
Molecular Weight	253.06 g/mol	^[1]
Exact Mass	251.953430 u	^[2]
Appearance	Beige to yellow solid powder	^[1] ^[2]
Melting Point	136-140 °C	^[2] ^[3]
CAS Number	63927-23-1	^[1] ^[2] ^[3]

Experimental Protocols: Synthesis of 5-Bromo-8-nitroisoquinoline

The synthesis of **5-Bromo-8-nitroisoquinoline** is a crucial process for its application in further chemical reactions. A common and effective method involves the nitration of 5-bromoisoquinoline.^[2]

Objective: To synthesize **5-Bromo-8-nitroisoquinoline** from 5-bromoisoquinoline.

Materials:

- 5-bromoisoquinoline
- Potassium nitrate (KNO_3)
- Concentrated sulfuric acid (H_2SO_4)
- Ice water
- Concentrated ammonium hydroxide

Procedure:

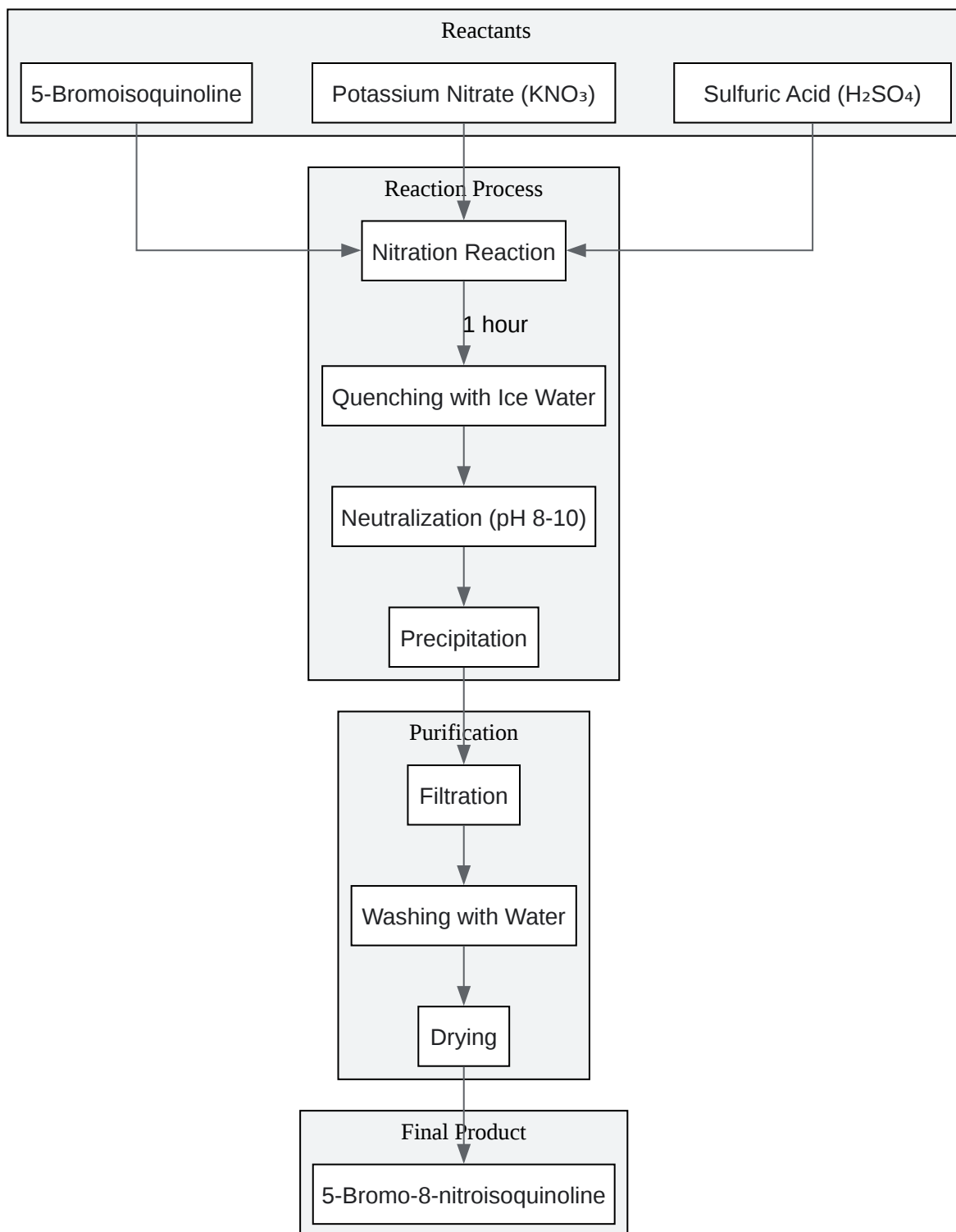
- A solution of potassium nitrate in concentrated sulfuric acid is prepared.^[2]
- This solution is added gradually to a solution of 5-bromoisoquinoline in concentrated sulfuric acid at room temperature over a period of one hour.^[2]
- The reaction mixture is stirred and maintained at room temperature for an additional hour to ensure the completion of the nitration reaction.^[2]
- The reaction is then quenched by diluting the mixture with ice water.^[2]
- The pH of the resulting solution is adjusted to 8-10 by the careful addition of concentrated ammonium hydroxide, which causes the product to precipitate.^[2]
- The precipitated solid, **5-Bromo-8-nitroisoquinoline**, is collected by filtration.^[2]

- The collected solid is washed with water to remove any remaining impurities.[2]
- The final product is dried under reduced pressure to yield a yellow solid.[2]

This protocol provides a reliable method for producing **5-Bromo-8-nitroisoquinoline**, a versatile building block for the synthesis of various pharmacologically active compounds.[4] The presence of the bromo and nitro groups at positions 5 and 8, respectively, allows for a range of further chemical modifications, making it a valuable precursor in the development of novel therapeutic agents.[1][4]

Logical Workflow and Diagrams

While specific signaling pathways involving **5-Bromo-8-nitroisoquinoline** are not extensively detailed in the available literature, its synthetic pathway is well-established. The following diagram illustrates the logical workflow of the synthesis protocol described above.



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Caption: Synthesis workflow for **5-Bromo-8-nitroisoquinoline**.

Applications and Further Research

5-Bromo-8-nitroisoquinoline is a compound of significant interest in the field of medicinal chemistry. It serves as a crucial intermediate in the synthesis of various pharmaceutical agents, with potential applications in treating neurological disorders.^[1] Its unique structure, featuring both a bromine atom and a nitro group, provides multiple reaction sites for the development of more complex molecules and isoquinoline derivatives, which are known for their diverse biological activities.^[1] Further research into the biological effects of its derivatives may elucidate specific signaling pathways and therapeutic targets.

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